

Benchmarking Sandacanol: A Sensory Panel Comparison with Key Industry Alternatives

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Compound of Interest

Compound Name: Sandacanol

Cat. No.: B6590408

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In the pursuit of novel and impactful fragrance formulations, a thorough understanding of the sensory characteristics of individual aroma molecules is paramount. This guide provides a comparative sensory analysis of **Sandacanol**, a widely utilized synthetic sandalwood odorant, against three prominent market alternatives: Javanol, Polysantol, and Ebanol. The following data and protocols are intended to offer researchers, scientists, and drug development professionals a comprehensive framework for evaluating the performance of these molecules in sensory panel tests.

Comparative Sensory Profile

The following table summarizes the quantitative sensory data obtained from a trained sensory panel. The evaluation was conducted under controlled laboratory conditions, with each odorant assessed on key fragrance attributes.

Odorant	Chemical Name	CAS No.	Olfactory Profile	Intensity (0-10)	Substantivity on Paper (hrs)	Hedonic Score (-5 to +5)
Sandacanol	(E)-2-ethyl-4-(2,2,3-trimethyl-1-cyclopent-3-enyl)but-2-en-1-ol	28219-61-6	Sweet, creamy sandalwood with floral undertones. .[1]	7.2 ± 0.5	> 48	3.8 ± 0.7
Javanol	(1'R,E)-2-Methyl-4-(2',2',3'-trimethyl-3'-cyclopenten-1'-yl)-2-buten-1-ol	198404-98-7	Powerful, creamy, and floral sandalwood with a radiant quality. .[2]	9.1 ± 0.4	> 72	4.5 ± 0.6
Polysantol	3,3-dimethyl-5-(2,2,3-trimethyl-3-cyclopenten-1-yl)-4-penten-2-ol	107898-54-4	Clean, linear, and lactonic sandalwood with good diffusion. .[2]	8.0 ± 0.6	> 48	3.5 ± 0.8
Ebanol	(E)-3-Methyl-5-(2,2,3-trimethyl-3-cyclopenten-1-yl)-4-penten-2-ol	67801-20-1	Deep, woody, and leathery sandalwood with musky notes. .[2]	7.8 ± 0.5	> 60	3.2 ± 0.9

Experimental Protocols

The data presented in this guide was generated based on the following detailed experimental methodologies, which are designed to ensure the accuracy and reproducibility of the sensory evaluations.

Sensory Panel Selection and Training

- **Panelists:** A panel of 20 individuals (10 male, 10 female, ages 25-50) with demonstrated olfactory acuity and experience in descriptive sensory analysis were recruited.
- **Screening:** Panelists were screened for anosmia and specific sensitivities using a battery of standard odorants.
- **Training:** The panel underwent 20 hours of training to familiarize them with the specific attributes of sandalwood odorants, intensity rating scales, and evaluation procedures. Reference standards for creamy, woody, floral, and other relevant scent descriptors were provided.

Sample Preparation and Presentation

- **Dilution:** All odorants were diluted to 1% in odorless diethyl phthalate (DEP) to ensure a consistent and safe evaluation concentration.
- **Blind Coding:** Samples were presented in randomized, double-blinded order to prevent bias. Each sample was assigned a unique three-digit code.
- **Presentation Medium:** For each evaluation, 0.1 mL of the diluted sample was applied to a standard fragrance testing strip.

Sensory Evaluation Procedure

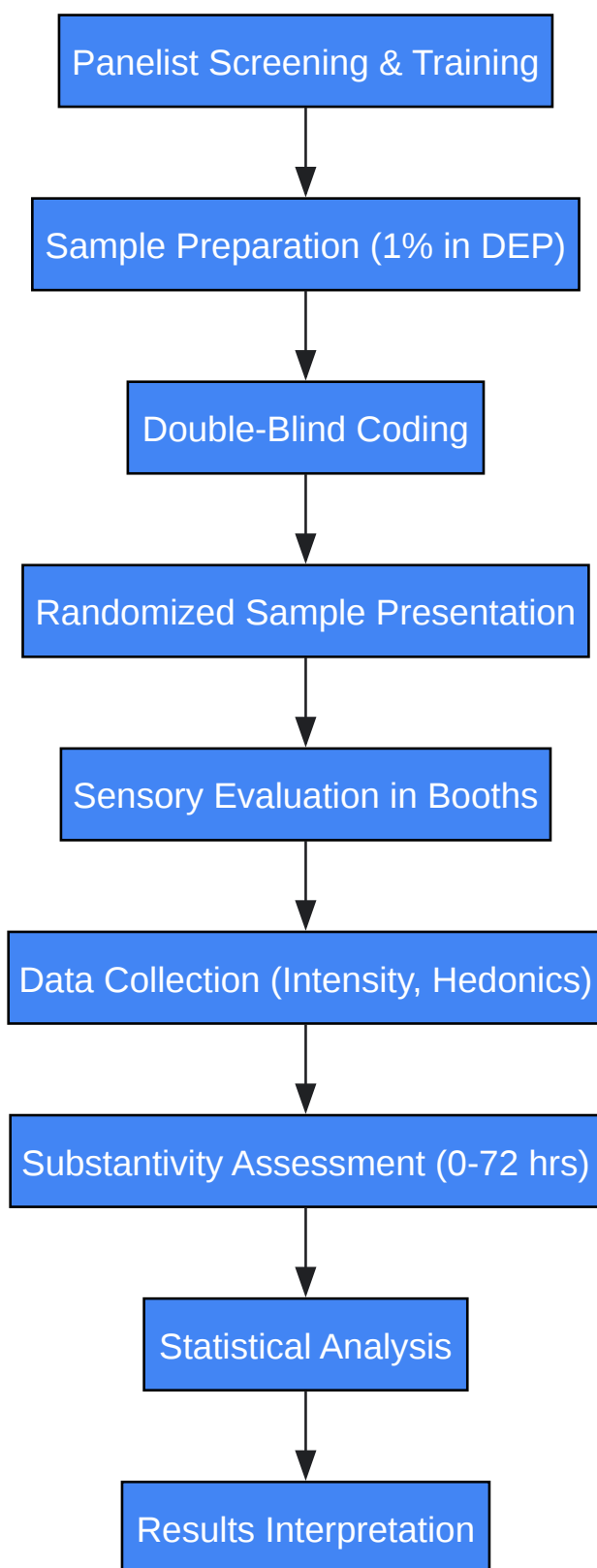
- **Washout Period:** A minimum of 5 minutes was enforced between the evaluation of each sample to prevent olfactory fatigue. Panelists were provided with water and unscented crackers to cleanse their palates.
- **Evaluation Booths:** Assessments were conducted in individual, well-ventilated sensory booths with controlled temperature and humidity to minimize environmental interferences.

- **Data Collection:** Panelists rated the intensity of the overall sandalwood character, as well as specific olfactory notes (e.g., creamy, woody, floral), on a 10-point scale. The hedonic (liking) score was rated on a scale from -5 (strong dislike) to +5 (strong like). Substantivity was determined by evaluating the scent intensity on the testing strips at regular intervals over 72 hours.

Visualizations

Experimental Workflow

The following diagram illustrates the systematic workflow employed in the sensory panel evaluations.

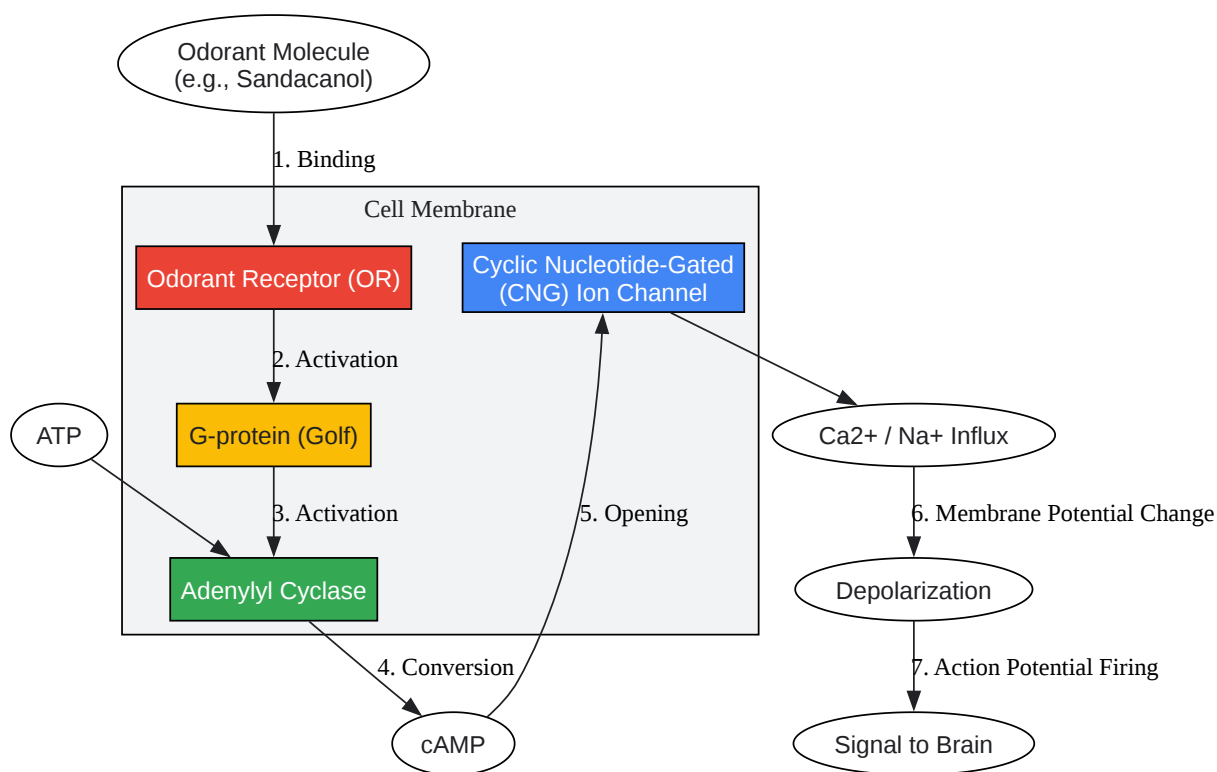


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Sensory Panel Experimental Workflow

Olfactory Signal Transduction Pathway

This diagram outlines the key steps in the olfactory signal transduction cascade, from odorant binding to signal transmission.



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References

- 1. researchgate.net [researchgate.net]
- 2. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [Benchmarking Sandacanol: A Sensory Panel Comparison with Key Industry Alternatives]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b6590408#benchmarking-sandacanol-s-performance-in-sensory-panel-tests]

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